An In-depth Technical Guide to 1-(Quinolin-4-yl)propan-1-one

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Compound of Interest

Compound Name:	*1-(Quinolin-4-yl)propan-1-one*
CAS No.:	*83629-96-3*
Cat. No.:	*B1316452*

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Abstract

This technical guide provides a comprehensive overview of **1-(quinolin-4-yl)propan-1-one**, a heterocyclic ketone of interest in medicinal chemistry and drug discovery. While specific experimental data for this compound is limited in publicly accessible literature, this guide synthesizes information on its identification, plausible synthetic routes, expected physicochemical and spectroscopic properties based on analogous structures, and the well-documented biological significance of the quinoline scaffold. This document aims to serve as a foundational resource for researchers initiating projects involving 4-acylquinolines, providing both theoretical grounding and practical insights into their synthesis and characterization.

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Introduction: The Significance of the Quinoline Scaffold

The quinoline ring system, a fusion of a benzene and a pyridine ring, is a prominent scaffold in a vast number of natural products and synthetic compounds with diverse pharmacological activities.[1][2] This privileged structure is a cornerstone in the development of therapeutics ranging from antimalarial and antibacterial agents to anti-inflammatory and anticancer drugs.[1][3] The derivatization of the quinoline core, particularly with acyl groups, offers a versatile platform for modulating biological activity and exploring structure-activity relationships (SAR). **1-(Quinolin-4-yl)propan-1-one**, with its propionyl group at the 4-position, represents a key intermediate for further chemical elaboration and a potential pharmacophore in its own right.

Compound Identification and Physicochemical Properties

Chemical Identity:

Identifier	Value
Systematic Name	1-(Quinolin-4-yl)propan-1-one
CAS Number	83629-96-3
Molecular Formula	$C_{12}H_{11}NO$
Molecular Weight	185.22 g/mol
Canonical SMILES	CCC(=O)C1=CC=NC2=CC=CC=C12

Predicted Physicochemical Properties:

- Appearance: Likely a solid at room temperature, potentially crystalline.
- Solubility: Expected to be soluble in a range of organic solvents such as dichloromethane, chloroform, and methanol. Solubility in water is predicted to be low.
- Stability: Stable under normal laboratory conditions. Avoid strong oxidizing agents.

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Chemical Structure

The chemical structure of **1-(quinolin-4-yl)propan-1-one** consists of a quinoline ring with a propan-1-one (propionyl) group attached at the C4 position.

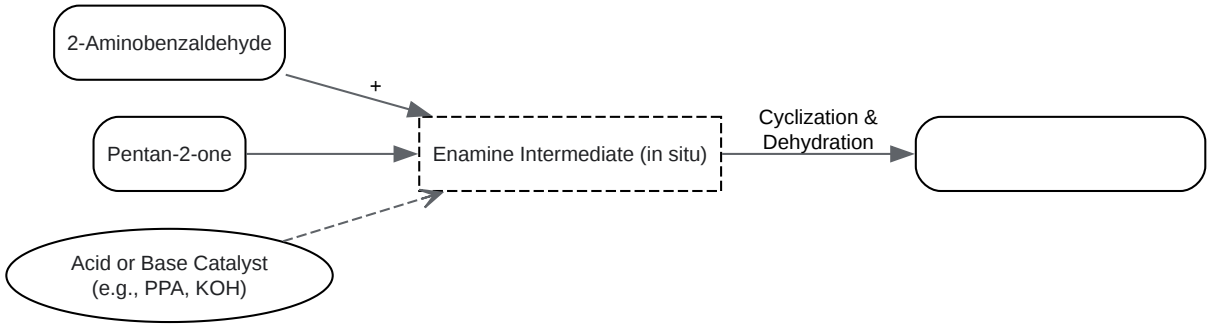
Caption: 2D Structure of **1-(Quinolin-4-yl)propan-1-one**

Synthesis of 1-(Quinolin-4-yl)propan-1-one: Plausible Methodologies

While a specific, detailed protocol for the synthesis of **1-(quinolin-4-yl)propan-1-one** is not readily available in the reviewed literature, established methods for the synthesis of quinolines and their acyl derivatives provide a strong foundation for its preparation. The Friedländer annulation is a classic and effective method for constructing the quinoline ring system.[2]

Proposed Synthetic Pathway: Modified Friedländer Annulation

This proposed synthesis adapts the general principles of the Friedländer synthesis, which involves the condensation of a 2-aminoaryl aldehyde or ketone with a compound containing a reactive α-methylene group.[2]



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Caption: Proposed synthesis of **1-(Quinolin-4-yl)propan-1-one**.

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Detailed Experimental Protocol (Hypothetical)

This protocol is a hypothetical adaptation based on the synthesis of structurally similar compounds.[1] Optimization of reaction conditions, including temperature, reaction time, and catalyst loading, would be necessary.

Materials:

- 2-Aminobenzaldehyde
- Pentan-2-one
- Polyphosphoric acid (PPA) or Potassium Hydroxide (KOH)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Ethyl acetate
- Hexanes

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 2-aminobenzaldehyde (1.0 eq) and pentan-2-one (1.2 eq).
- Catalyst Addition: Slowly add the acid or base catalyst. For instance, if using polyphosphoric acid, add it portion-wise with stirring. The reaction is often performed neat or in a high-boiling solvent.
- Reaction: Heat the mixture to a temperature appropriate for the chosen catalyst (e.g., 90-120 °C) and monitor the reaction progress by Thin Layer Chromatography (TLC).

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- Work-up: Upon completion, cool the reaction mixture to room temperature. If an acid catalyst was used, carefully quench the reaction by adding a saturated solution of sodium bicarbonate until the effervescence ceases.
- Extraction: Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Drying and Concentration: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield pure **1-(quinolin-4-yl)propan-1-one**.

Self-Validation: The purity of the synthesized product should be confirmed by TLC, and its identity verified by spectroscopic methods as outlined in the following section.

Spectroscopic Characterization (Predicted)

The definitive structural elucidation of **1-(quinolin-4-yl)propan-1-one** would rely on a combination of spectroscopic techniques. The following are predicted spectral data based on the analysis of closely related quinoline derivatives.[1][3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals for the quinoline ring protons, typically in the downfield region (δ 7.5-9.0 ppm). The ethyl group of the propionyl moiety would exhibit a quartet for the methylene protons (CH_2) adjacent to the carbonyl group (likely around δ 3.0-3.5 ppm) and a triplet for the terminal methyl protons (CH_3) in the upfield region (around δ 1.2-1.5 ppm).
- ^{13}C NMR: The carbon NMR spectrum would display signals for the nine carbons of the quinoline ring and the three carbons of the propionyl group. The carbonyl carbon (C=O) is expected to have a chemical shift in the range of δ 195-205 ppm.

Infrared (IR) Spectroscopy

The IR spectrum should exhibit a strong absorption band characteristic of the carbonyl (C=O) stretching vibration, typically in the region of 1680-1700 cm^{-1}. Aromatic C-H and C=C stretching vibrations from the quinoline ring would also be present.

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Mass Spectrometry (MS)

Mass spectral analysis would show the molecular ion peak (M^+) corresponding to the molecular weight of the compound (m/z = 185.22). Fragmentation patterns would likely involve the loss of the ethyl group or the entire propionyl group.

Reactivity and Potential for Further Derivatization

The 4-acylquinoline scaffold is a versatile intermediate for the synthesis of more complex molecules. The carbonyl group can undergo a variety of chemical transformations, including:

- Reduction: The ketone can be reduced to a secondary alcohol, providing a chiral center and opportunities for further functionalization.
- Condensation Reactions: The α-protons of the ketone are acidic and can participate in aldol-type condensation reactions to form larger carbon skeletons.
- Formation of Heterocycles: The ketone functionality can be a key component in the construction of new heterocyclic rings fused to the quinoline system.

Biological and Pharmacological Context

While specific biological data for **1-(quinolin-4-yl)propan-1-one** is not extensively reported, the quinoline nucleus is associated with a broad spectrum of pharmacological activities.[1][3]

- Antimalarial: The 4-aminoquinoline core is central to the antimalarial drugs chloroquine and hydroxychloroquine.
- Antibacterial: Quinolone and fluoroquinolone antibiotics are a major class of antibacterial agents.
- Anticancer: Several quinoline derivatives have demonstrated potent anticancer activity through various mechanisms, including the inhibition of tyrosine kinases.
- Anti-inflammatory: The quinoline scaffold is present in a number of compounds with anti-inflammatory properties.

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The synthesis of a library of derivatives based on the **1-(quinolin-4-yl)propan-1-one** core could lead to the discovery of novel compounds with significant therapeutic potential.

Safety and Handling

As with any chemical compound, **1-(quinolin-4-yl)propan-1-one** should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat.
- Handling: Avoid inhalation of dust and contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place.

For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) from the supplier.

Conclusion

1-(Quinolin-4-yl)propan-1-one is a valuable heterocyclic ketone with significant potential as a building block in medicinal chemistry. This technical guide has provided a comprehensive overview of its chemical identity, a plausible synthetic strategy, and its expected spectroscopic and chemical properties. The rich pharmacology of the quinoline scaffold suggests that derivatives of this compound are promising candidates for future drug discovery efforts. Further research to elucidate the specific biological activities of **1-(quinolin-4-yl)propan-1-one** and its analogues is highly warranted.

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